

# (4-Ethynylphenyl)methanamine molecular weight and formula

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## Compound of Interest

Compound Name: (4-Ethynylphenyl)methanamine

Cat. No.: B170253

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## An In-depth Technical Guide on (4-Ethynylphenyl)methanamine

This guide provides core technical data on the chemical compound **(4-Ethynylphenyl)methanamine**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

The fundamental properties of **(4-Ethynylphenyl)methanamine**, including its molecular formula and weight, are essential for any research or development application. These values are derived from its atomic composition.

Property	Value	Source
Molecular Formula	C9H9N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	131.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Monoisotopic Mass	131.0735 Da	<a href="#">[5]</a>

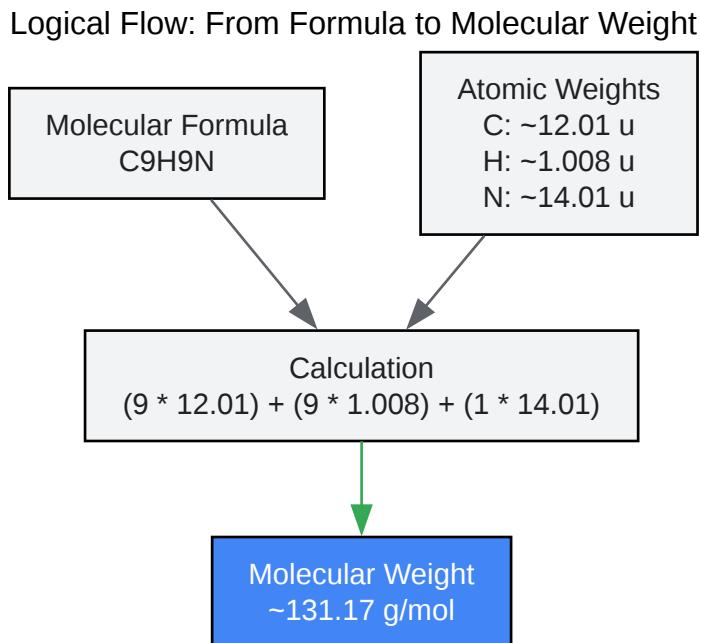
## Chemical Structure and Identifiers

A clear understanding of the compound's structure and its standardized identifiers is crucial for accurate documentation and database searches.

Identifier Type	Identifier
IUPAC Name	(4-ethynylphenyl)methanamine
CAS Number	197844-23-8
PubChem CID	16124779
SMILES	C#CC1=CC=C(C#N)C=C1
InChIKey	JQYMHUXNIQEVSX-UHFFFAOYSA-N

## Logical Relationship of Properties

The relationship between the molecular formula and the calculation of its molecular weight is a foundational concept in chemistry. The diagram below illustrates this straightforward logical flow.



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Caption: Derivation of Molecular Weight from Formula.

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## References

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